

Performance of Organophosphorus Flame Retardant Treated Fabrics: A Comparative Guide

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Compound of Interest

Compound Name: 3-(Hydroxymethylphosphinyl)propionic acid

Cat. No.: B138133

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For researchers, scientists, and drug development professionals, understanding the performance characteristics of fabric treatments is crucial for developing safe and effective materials. This guide provides a comparative evaluation of fabrics treated with organophosphorus flame retardants, a prominent class of compounds used to enhance fire safety. While the specific compound 3-HMPA (Hexamethylphosphoramide) is not commonly used as a fabric treatment due to safety concerns and its primary application as a solvent in chemical synthesis, this guide will focus on the broader and more relevant category of organophosphorus flame retardants, including phosphonates and phosphoramides.

Organophosphorus compounds are widely utilized to impart flame retardancy to textiles, particularly cotton.^[1] They are known for their effectiveness in both the condensed and gas phases of combustion, promoting char formation and inhibiting flame propagation.^[1] This guide will delve into the performance metrics of fabrics treated with these compounds, offering a comparison based on experimental data.

Comparative Performance Data

The efficacy of flame retardant treatments is evaluated through a series of standardized tests that quantify various aspects of flammability and thermal stability. The following tables summarize the performance of cotton fabrics treated with different organophosphorus flame retardants.

Table 1: Flame Retardancy Performance of Treated Cotton Fabrics

Treatment Type	Add-on (%)	Limiting Oxygen Index (LOI) (%)	Char Length (mm)	After-flame Time (s)	Afterglow Time (s)	Reference
Untreated Cotton	-	~18	-	-	-	[1]
Phosphonate-based (TPHTDEAT)	40	43.3	-	-	-	[2]
Phosphonate-based (AMVP)	13.6	36.7	-	Self-extinguishing	-	[3]
Phosphoramide-based (PPEPA)	20	46.5	-	-	-	[4]
Phosphoramide-based (ATPEPDPA)	20	44.6	-	-	-	[5]
Imidazole-based Phosphoramides (DIP)	50	-	4	-	-	[6]

Table 2: Thermal Stability and Combustion Behavior of Treated Cotton Fabrics

Treatment Type	Peak Heat Release Rate (PHRR) Reduction (%)	Total Heat Release (THR) Reduction (%)	Char Residue at 700°C (%)	Reference
Untreated Cotton	-	-	-	[1]
Organophosphorus Polymer	35	31	37.42	[1]
Phosphonate-based (AMVP)	87.36	48.94	-	[3]
Phosphoramidate-based	-	-	-	[6]

Table 3: Durability of Flame Retardant Treatments

Treatment Type	Washing Cycles	LOI after Washing (%)	Reference
Organophosphorus Polymer	30	29.3	[1]
Phosphonate-based (TPHTDEAT)	50	29.6	[2]
Phosphonate-based (AMVP)	50	27.3	[3]
Phosphoramidate-based (PPEPA)	50	31.4	[4]
Phosphoramidate-based (ATPEPDPA)	50	>26	[5]

Experimental Protocols

The data presented in the tables above are derived from standardized experimental procedures designed to assess the performance of flame-retardant textiles. The following are

detailed methodologies for key experiments.

Limiting Oxygen Index (LOI)

- Principle: The LOI test determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that is required to support the flaming combustion of a vertically oriented specimen. A higher LOI value indicates better flame retardancy.^[7]
- Apparatus: LOI instrument consisting of a heat-resistant glass chimney, a specimen holder, and gas flow control and measurement devices.
- Procedure:
 - A fabric specimen of specified dimensions is clamped vertically in the specimen holder.
 - The specimen is positioned in the center of the glass chimney.
 - A mixture of oxygen and nitrogen is introduced at the bottom of the chimney, with the flow rates adjusted to achieve a specific oxygen concentration.
 - The top edge of the specimen is ignited with a pilot flame.
 - The combustion behavior of the specimen is observed.
 - The oxygen concentration is adjusted in successive trials until the minimum concentration that sustains burning is determined.

Vertical Flame Test (ASTM D6413)

- Principle: This test measures the after-flame and afterglow times, and the char length of a vertically oriented fabric specimen after exposure to a standard flame for a specified duration.
- Apparatus: A vertical flame test cabinet with a specimen holder, a Bunsen burner with a specified flame height, and a timer.
- Procedure:

- A fabric specimen is conditioned and then mounted in the specimen holder.
- The specimen in its holder is suspended vertically in the test cabinet.
- A standard flame is applied to the bottom edge of the specimen for 12 seconds.
- After 12 seconds, the flame is withdrawn.
- The after-flame time (the time the material continues to flame after the ignition source is removed) and the afterglow time (the time the material continues to glow after the flame has extinguished) are recorded.
- The char length (the distance from the bottom edge of the specimen to the end of the void in the material) is measured after the specimen has cooled.

Cone Calorimetry

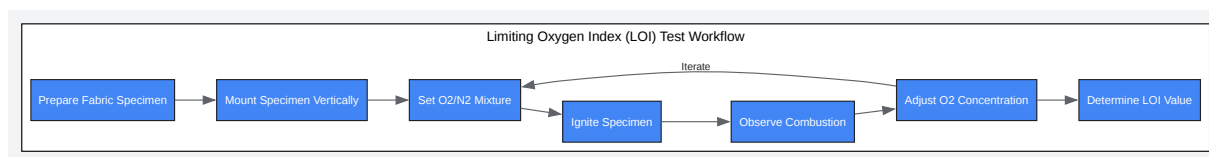
- Principle: Cone calorimetry is a bench-scale test that measures the heat release rate (HRR), total heat release (THR), smoke production, and other combustion parameters of a material when exposed to a controlled level of radiant heat.
- Apparatus: A cone calorimeter consisting of a conical radiant heater, a load cell to measure mass loss, an exhaust system with gas analysis instrumentation (for O₂, CO, and CO₂), and a smoke measuring system.
- Procedure:
 - A horizontally oriented fabric specimen is placed on a load cell beneath the conical heater.
 - The specimen is exposed to a specific heat flux (e.g., 35 or 50 kW/m²).
 - Ignition is initiated by a spark igniter.
 - During combustion, the instrument continuously measures the mass of the specimen, the oxygen concentration in the exhaust gas, and the smoke density.
 - From these measurements, the heat release rate, total heat release, and other parameters are calculated.

Thermogravimetric Analysis (TGA)

- Principle: TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. It is used to evaluate the thermal stability and char-forming ability of a material.
- Apparatus: A thermogravimetric analyzer consisting of a high-precision balance with a sample pan located inside a furnace, a temperature programmer, and a gas delivery system.
- Procedure:
 - A small, precisely weighed sample of the fabric is placed in the sample pan.
 - The furnace is heated at a controlled rate (e.g., 10°C/min) under a specific atmosphere (e.g., nitrogen or air).
 - The mass of the sample is continuously monitored and recorded as a function of temperature.
 - The resulting TGA curve provides information about the decomposition temperatures and the amount of char residue at high temperatures.

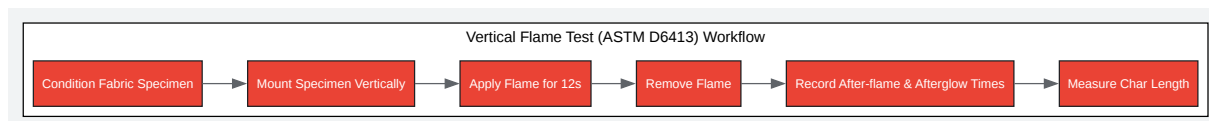
Visualizations

To further clarify the experimental processes, the following diagrams illustrate the workflows for the key performance evaluation tests.



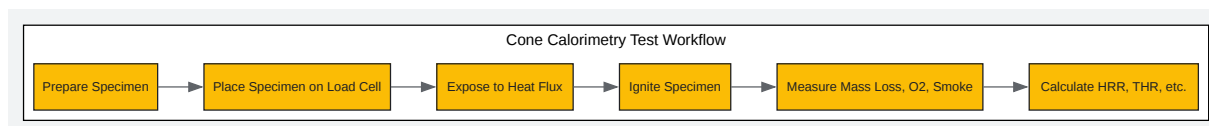
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Caption: Workflow for the Limiting Oxygen Index (LOI) test.



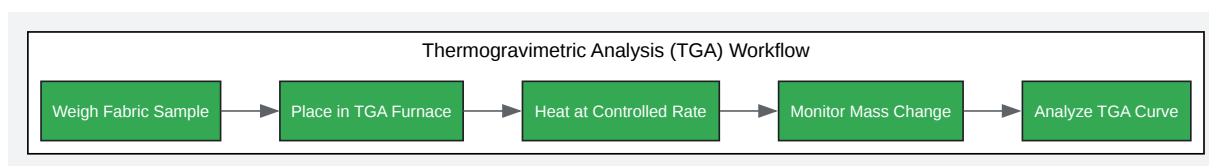
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Caption: Workflow for the Vertical Flame Test.



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Caption: Workflow for the Cone Calorimetry test.



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Caption: Workflow for Thermogravimetric Analysis (TGA).

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